

# 11-Dehydroxygrevilloside B: A Literature Review and Technical Background

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 11-Dehydroxygrevilloside B

Cat. No.: B590245

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## Introduction

**11-Dehydroxygrevilloside B** is a naturally occurring phenolic glycoside first identified in *Grevillea robusta*, commonly known as the silky oak. As a member of the alkylresorcinol glycoside class of compounds, it is of interest to the scientific community for its potential biological activities. This technical guide provides a comprehensive review of the available literature on **11-Dehydroxygrevilloside B** and related compounds, focusing on its chemical properties, potential biological activities based on analogous compounds, and relevant experimental methodologies. Due to the limited specific research on **11-Dehydroxygrevilloside B**, this review extensively leverages data from structurally similar compounds to infer its potential pharmacological profile.

## Chemical and Physical Properties

**11-Dehydroxygrevilloside B** is characterized by a 5-pentylresorcinol core linked to a glucose moiety. The absence of a hydroxyl group at the 11th position of the alkyl chain distinguishes it from other related grevilloides.

Property	Value	Source
CAS Number	197307-49-6	N/A
Molecular Formula	C <sub>17</sub> H <sub>26</sub> O <sub>7</sub>	N/A
Molecular Weight	342.38 g/mol	N/A
IUPAC Name	(2R,3S,4S,5R,6S)-2-(hydroxymethyl)-6-(3-hydroxy-5-pentylphenoxy)oxane-3,4,5-triol	N/A
Solubility	Soluble in DMSO, Pyridine, Methanol, Ethanol	N/A
Appearance	Powder	N/A

## Potential Biological Activities (Based on Analogous Compounds)

Direct studies on the biological activity of **11-Dehydroxygrevilloside B** are not extensively reported in the current scientific literature. However, the bioactivities of other compounds isolated from *Grevillea* species, particularly other phenolic glycosides and 5-alkylresorcinols, suggest potential areas of pharmacological interest for **11-Dehydroxygrevilloside B**.

### Cytotoxic Activity

Several compounds from *Grevillea robusta* have demonstrated cytotoxic effects against various cancer cell lines. While data for **11-Dehydroxygrevilloside B** is unavailable, the activities of other *Grevillea* compounds are summarized below.

Compound	Cell Line	IC <sub>50</sub> (μM)	Source
Graviquinone	MCF-7 (Breast)	15.0 ± 3.0	<a href="#">[1]</a> <a href="#">[2]</a>
NCI-H460 (Lung)		10.8 ± 2.3	
SF-268 (CNS)		5.9 ± 0.1	
cis-3-Hydroxy-5-pentadecyl-cyclohexanone	MCF-7 (Breast)	26.7 ± 1.9	<a href="#">[1]</a> <a href="#">[2]</a>
NCI-H460 (Lung)		42.6 ± 3.6	
SF-268 (CNS)		20.5 ± 0.6	
Alkylresorcinols (General)	MCF-7, NCI-H460, SF-268	22.8 - 39.8	<a href="#">[1]</a>

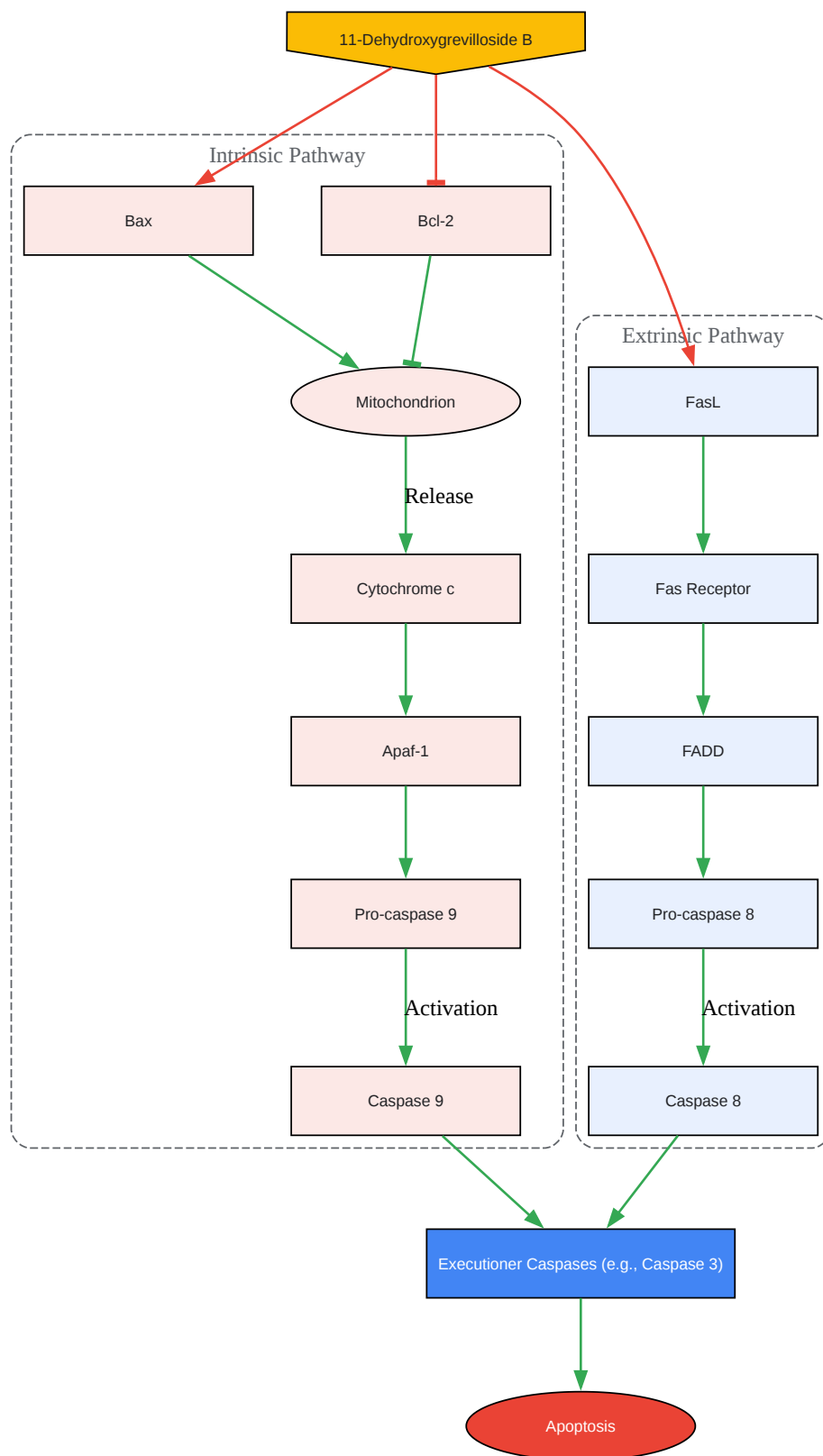
## Antimalarial Activity

Phenolic glycosides from other *Grevillea* species have shown promising antimalarial activity. For instance, robustasides isolated from *Grevillea* "Poorinda Queen" have demonstrated activity against *Plasmodium falciparum*.[\[3\]](#)[\[4\]](#) This suggests that **11-Dehydroxygrevilloside B** could be investigated for similar properties.

## Experimental Protocols

Detailed experimental protocols for **11-Dehydroxygrevilloside B** are not available. However, the following methodologies are commonly employed for the isolation and bioactivity screening of related phenolic glycosides and alkylresorcinols from plant sources.

## General Isolation and Purification Workflow



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## References

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)